

4-Bromo-2,6-dichloroanisole (CAS 19240-91-6): A Technical Overview

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Compound of Interest

Compound Name: **4-Bromo-2,6-dichloroanisole**

Cat. No.: **B175122**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-2,6-dichloroanisole, with the Chemical Abstracts Service (CAS) registry number 19240-91-6, is a halogenated aromatic organic compound. Its structure features a central benzene ring substituted with a methoxy group (-OCH₃), a bromine atom, and two chlorine atoms at specific positions. This substitution pattern imparts distinct chemical properties that make it a subject of interest in synthetic organic chemistry and potentially as an intermediate in the development of more complex molecules. This document provides a concise summary of the available technical data for this compound.

Physicochemical Properties

A summary of the key physicochemical data for **4-Bromo-2,6-dichloroanisole** is presented below. This information is crucial for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	19240-91-6
Molecular Formula	C ₇ H ₅ BrCl ₂ O
Molecular Weight	255.93 g/mol
Appearance	White to off-white crystalline powder
Melting Point	76-78 °C
Purity	≥98%

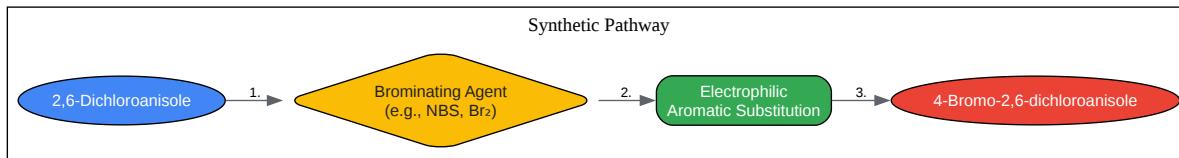
Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity confirmation of chemical compounds. Below are the characteristic spectral data for **4-Bromo-2,6-dichloroanisole**.

Spectroscopy	Data
¹ H NMR (CDCl ₃ , 400 MHz)	δ 7.37 (s, 2H), 3.91 (s, 3H)
¹³ C NMR (CDCl ₃ , 101 MHz)	δ 153.8, 132.2, 129.7, 117.9, 61.1

Synthesis and Reactivity

The synthesis of **4-Bromo-2,6-dichloroanisole** typically involves the halogenation of a substituted anisole precursor. A general synthetic workflow is outlined below.



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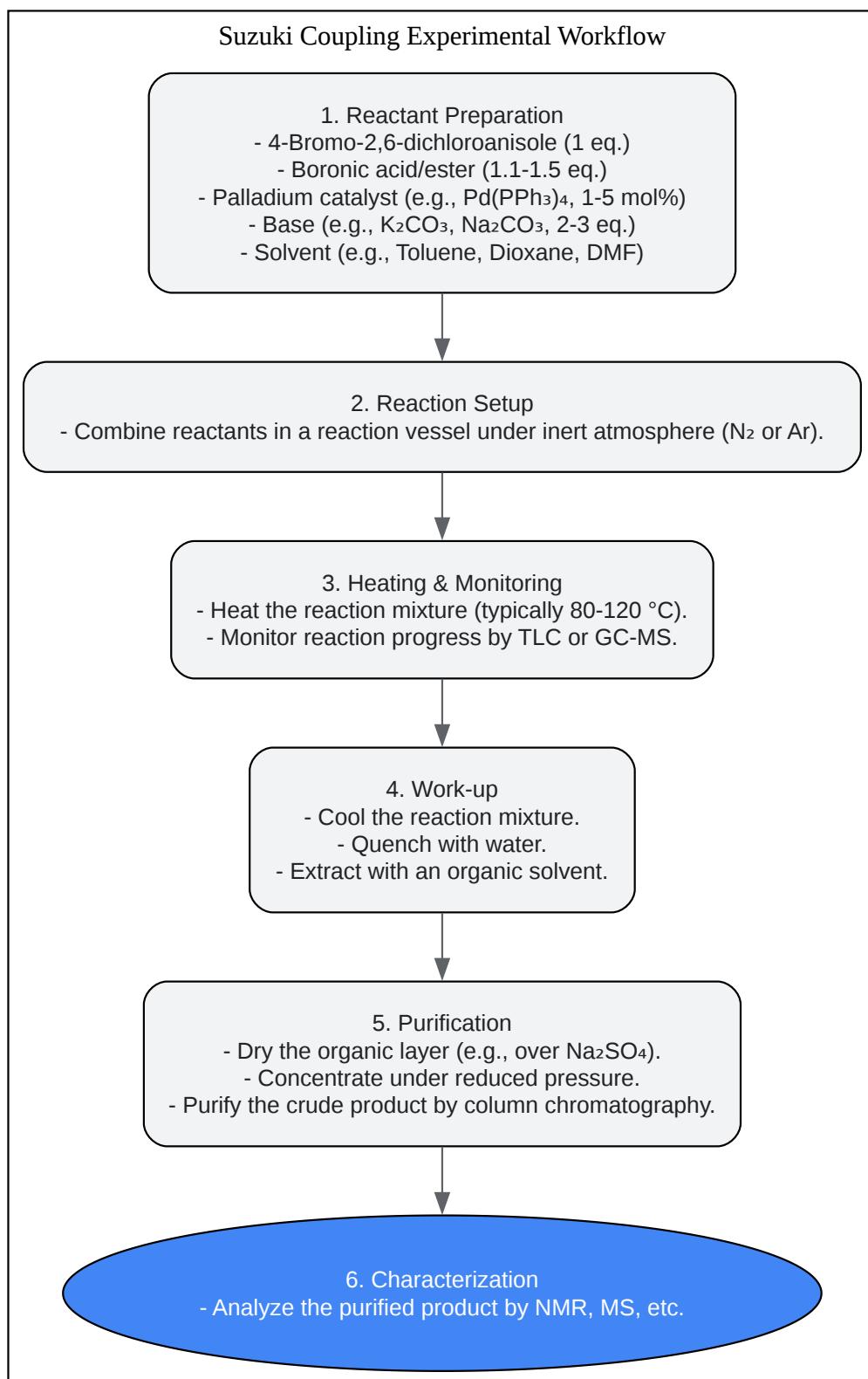
Caption: Generalized synthetic workflow for **4-Bromo-2,6-dichloroanisole**.

The reactivity of **4-Bromo-2,6-dichloroanisole** is dictated by its functional groups. The aromatic ring can undergo further electrophilic or nucleophilic substitution reactions, although the existing electron-withdrawing halogen substituents may deactivate the ring towards certain electrophilic attacks. The bromo and chloro groups can participate in various cross-coupling reactions, such as Suzuki, Stille, or Heck reactions, making this compound a versatile building block for the synthesis of more complex molecular architectures. The methoxy group can potentially be cleaved to reveal a phenol, offering another site for chemical modification.

Experimental Protocols

General Procedure for Suzuki Coupling:

A representative experimental protocol for a Suzuki cross-coupling reaction using **4-Bromo-2,6-dichloroanisole** as a substrate is provided below. This protocol is a general guideline and may require optimization for specific substrates.

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Caption: Step-by-step workflow for a typical Suzuki coupling reaction.

Applications in Research and Development

Due to the presence of multiple halogen atoms, **4-Bromo-2,6-dichloroanisole** serves as a valuable building block in medicinal chemistry and materials science. The bromine atom, in particular, is a versatile handle for introducing molecular diversity through various cross-coupling reactions. This allows for the synthesis of a library of compounds that can be screened for biological activity. The dichloro-substitution pattern can influence the conformational preferences and electronic properties of the final molecules, which can be critical for their interaction with biological targets.

Safety and Handling

4-Bromo-2,6-dichloroanisole should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for professional chemical expertise or a comprehensive safety data sheet. All chemical handling should be performed by trained personnel in a controlled laboratory setting.

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